

An In-Depth Technical Guide to N-cyclobutyl-4-methoxy-2-methylaniline

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Compound of Interest

Compound Name: *N-cyclobutyl-4-methoxy-2-methylaniline*

Cat. No.: *B12102186*

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

N-cyclobutyl-4-methoxy-2-methylaniline is a substituted aniline derivative with potential applications in various fields of chemical and pharmaceutical research. Its molecular structure, characterized by a cyclobutyl group on the amine, a methoxy group at the para position, and a methyl group at the ortho position of the aniline ring, suggests its utility as a versatile building block in organic synthesis. This guide provides a comprehensive overview of its chemical identity, proposed synthesis, expected properties, and potential applications, offering a valuable resource for researchers working with novel aniline derivatives.

Chemical Identity and Properties

- IUPAC Name: **N-cyclobutyl-4-methoxy-2-methylaniline**^[1]

- CAS Number: 1339716-37-8[1]
- Molecular Formula: C₁₂H₁₇NO[1]
- Molecular Weight: 191.27 g/mol [1]
- Synonyms: This compound is not widely known by any common synonyms.

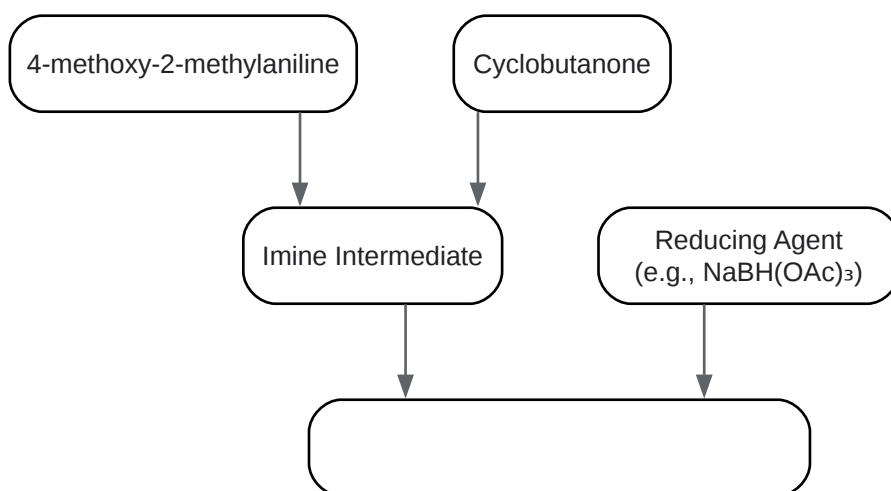
Predicted Physicochemical Properties

Property	Value	Source
Topological Polar Surface Area (TPSA)	21.26 Å ²	ChemScene
logP	2.96802	ChemScene
Hydrogen Bond Acceptors	2	ChemScene
Hydrogen Bond Donors	1	ChemScene
Rotatable Bonds	3	ChemScene

Synthesis of N-cyclobutyl-4-methoxy-2-methylaniline

While specific literature detailing the synthesis of **N-cyclobutyl-4-methoxy-2-methylaniline** is not readily available, a highly plausible and efficient method is through the reductive amination of 4-methoxy-2-methylaniline with cyclobutanone. This one-pot reaction is a cornerstone of amine synthesis in medicinal and organic chemistry.[2][3]

Proposed Synthetic Workflow: Reductive Amination



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Caption: Proposed reductive amination workflow for the synthesis of **N-cyclobutyl-4-methoxy-2-methylaniline**.

Detailed Experimental Protocol (Proposed)

This protocol is based on standard reductive amination procedures for anilines.^[4]

Materials:

- 4-methoxy-2-methylaniline
- Cyclobutanone
- Sodium triacetoxyborohydride (NaBH(OAc)₃)
- 1,2-Dichloroethane (DCE) or Tetrahydrofuran (THF)
- Glacial Acetic Acid
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexanes, ethyl acetate)

Procedure:

- To a stirred solution of 4-methoxy-2-methylaniline (1.0 equivalent) in DCE (0.1-0.2 M), add cyclobutanone (1.1 equivalents) followed by a catalytic amount of acetic acid (0.1 equivalents).
- Stir the reaction mixture at room temperature for 1-2 hours to facilitate the formation of the imine intermediate.
- Add sodium triacetoxyborohydride (1.5 equivalents) portion-wise over 10-15 minutes.
- Continue stirring the reaction at room temperature until the starting material is consumed, as monitored by Thin Layer Chromatography (TLC). This typically takes 4-24 hours.^[4]
- Upon completion, quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, and extract the aqueous layer with the reaction solvent (e.g., DCE).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield **N-cyclobutyl-4-methoxy-2-methylaniline**.

Chemical Reactivity and Expected Spectral Properties

The reactivity of **N-cyclobutyl-4-methoxy-2-methylaniline** is dictated by its constituent functional groups. The aniline nitrogen is nucleophilic, though less so than in the primary aniline precursor due to the steric bulk of the cyclobutyl group. The aromatic ring is activated towards electrophilic aromatic substitution by the electron-donating methoxy and methyl groups.

Expected Spectral Data:

While experimental spectra for **N-cyclobutyl-4-methoxy-2-methylaniline** are not publicly available, the following are expected characteristic signals:

- ^1H NMR:
 - Aromatic protons on the substituted benzene ring.
 - A singlet for the methoxy group protons.
 - A singlet for the methyl group protons.
 - Signals corresponding to the protons of the cyclobutyl group, likely in the aliphatic region.
 - A signal for the N-H proton of the secondary amine.
- ^{13}C NMR:
 - Distinct signals for the carbon atoms of the aromatic ring, with the carbon attached to the methoxy group being significantly downfield.
 - Signals for the methoxy and methyl carbons.
 - Signals for the carbons of the cyclobutyl ring.
- IR Spectroscopy:
 - An N-H stretching vibration for the secondary amine.
 - C-H stretching vibrations for the aromatic and aliphatic components.
 - C-N and C-O stretching bands.
 - Aromatic C=C stretching vibrations.
- Mass Spectrometry:
 - A molecular ion peak corresponding to the molecular weight of 191.27.

- Fragmentation patterns characteristic of N-alkylanilines.

Potential Applications in Research and Development

Aniline and its derivatives are fundamental building blocks in the synthesis of a wide array of compounds, including pharmaceuticals, dyes, and polymers.[5] The introduction of an N-cyclobutyl group can modulate the physicochemical properties of the parent aniline, potentially influencing its biological activity, solubility, and metabolic stability.

Potential as a Pharmaceutical Intermediate:

N-alkylanilines are prevalent scaffolds in many pharmaceutical agents.[5] The specific substitution pattern of **N-cyclobutyl-4-methoxy-2-methylaniline** makes it a candidate for investigation in drug discovery programs, particularly in areas where aniline derivatives have shown promise, such as oncology, cardiovascular diseases, and infectious diseases.[5] The cyclobutyl moiety can introduce a degree of conformational rigidity and lipophilicity that may be beneficial for receptor binding.

Role in Materials Science:

Derivatives of 4-methoxy-2-methylaniline are utilized in the development of advanced polymers, such as triarylamine polymers, which possess valuable charge transport properties for applications in organic electronics like OLEDs and OFETs.[6] The N-cyclobutyl derivative could be explored as a monomer or a precursor for such materials, potentially tuning the electronic and physical properties of the resulting polymers.

Conclusion

N-cyclobutyl-4-methoxy-2-methylaniline is a chemical entity with significant potential as a building block in organic synthesis, medicinal chemistry, and materials science. While specific experimental data for this compound is limited in the public domain, its synthesis can be readily approached through established methods such as reductive amination. The structural features of this molecule suggest a range of possible applications, warranting further investigation by the scientific community. This guide provides a foundational understanding of its properties and potential, serving as a catalyst for future research and development endeavors.

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